

Application Notes & Protocols: UV Spectrophotometric Analysis of Anagliptin Hydrochloride in Solution

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Compound of Interest

Compound Name: *Anagliptin hydrochloride*

Cat. No.: *B12404211*

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Introduction

Anagliptin is a dipeptidyl peptidase-4 (DPP-4) inhibitor used for the treatment of type 2 diabetes.[1][2][3] A simple, rapid, and cost-effective UV spectrophotometric method can be employed for the quantitative analysis of **Anagliptin hydrochloride** in bulk and pharmaceutical dosage forms. This document provides detailed application notes and protocols for this analytical method, validated according to the International Conference on Harmonisation (ICH) guidelines.[1][2][3][4]

Principle

The method is based on the measurement of the absorbance of **Anagliptin hydrochloride** in a suitable solvent at its wavelength of maximum absorbance (λ_{max}). The concentration of the drug is directly proportional to its absorbance, following the Beer-Lambert law. Several spectrophotometric methods have been developed for the estimation of Anagliptin, including zero-order, first-order, and second-order derivative techniques, as well as the area under the curve (AUC) method.[1][2] This protocol will focus on the straightforward zero-order UV spectrophotometric method.

Quantitative Data Summary

The following tables summarize the key quantitative data for the UV spectrophotometric analysis of **Anagliptin hydrochloride**.

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	246 nm	[4]
Solvent	Distilled Water	[4]

Validation Parameter	Result	Reference
Linearity Range	2-15 $\mu\text{g/mL}$	[1][4]
Correlation Coefficient (r^2)	> 0.999	[1][4]
Accuracy (% Recovery)	98.18 - 99.98%	[4]
Precision (% RSD)	< 2%	[4]
Limit of Detection (LOD)	0.5439 $\mu\text{g/mL}$	[4]
Limit of Quantification (LOQ)	1.648 $\mu\text{g/mL}$	[4]

Experimental Protocols

Materials and Equipment

- Apparatus:
 - UV-Visible Spectrophotometer (Double Beam)
 - 1 cm matched quartz cuvettes
 - Analytical balance
 - Volumetric flasks (10 mL, 100 mL)
 - Pipettes
 - Sonicator

- Chemicals:
 - **Anagliptin hydrochloride** pure drug (working standard)
 - Distilled water (analytical grade)
 - **Anagliptin hydrochloride** tablets (sample)

Preparation of Solutions

2.1. Preparation of Standard Stock Solution (100 µg/mL)

- Accurately weigh 10 mg of **Anagliptin hydrochloride** working standard.
- Transfer it into a 100 mL volumetric flask.
- Add about 70 mL of distilled water and sonicate for 10 minutes to dissolve the drug completely.
- Make up the volume to 100 mL with distilled water.

2.2. Preparation of Working Standard Solutions

- From the standard stock solution, pipette out appropriate aliquots into a series of 10 mL volumetric flasks.
- Dilute with distilled water to obtain final concentrations in the linearity range (e.g., 2, 4, 6, 8, 10, 12, 14 µg/mL).

2.3. Preparation of Sample Solution (from Tablets)

- Weigh and finely powder 20 **Anagliptin hydrochloride** tablets.
- Accurately weigh a quantity of the powder equivalent to 10 mg of **Anagliptin hydrochloride**.
- Transfer it to a 100 mL volumetric flask.
- Add about 70 mL of distilled water and sonicate for 15 minutes to ensure complete dissolution of the drug.

- Make up the volume to 100 mL with distilled water and mix well.
- Filter the solution through a suitable filter paper (e.g., Whatman filter paper No. 41).
- From the filtered solution, pipette out a suitable aliquot and dilute with distilled water to obtain a final concentration within the linearity range.

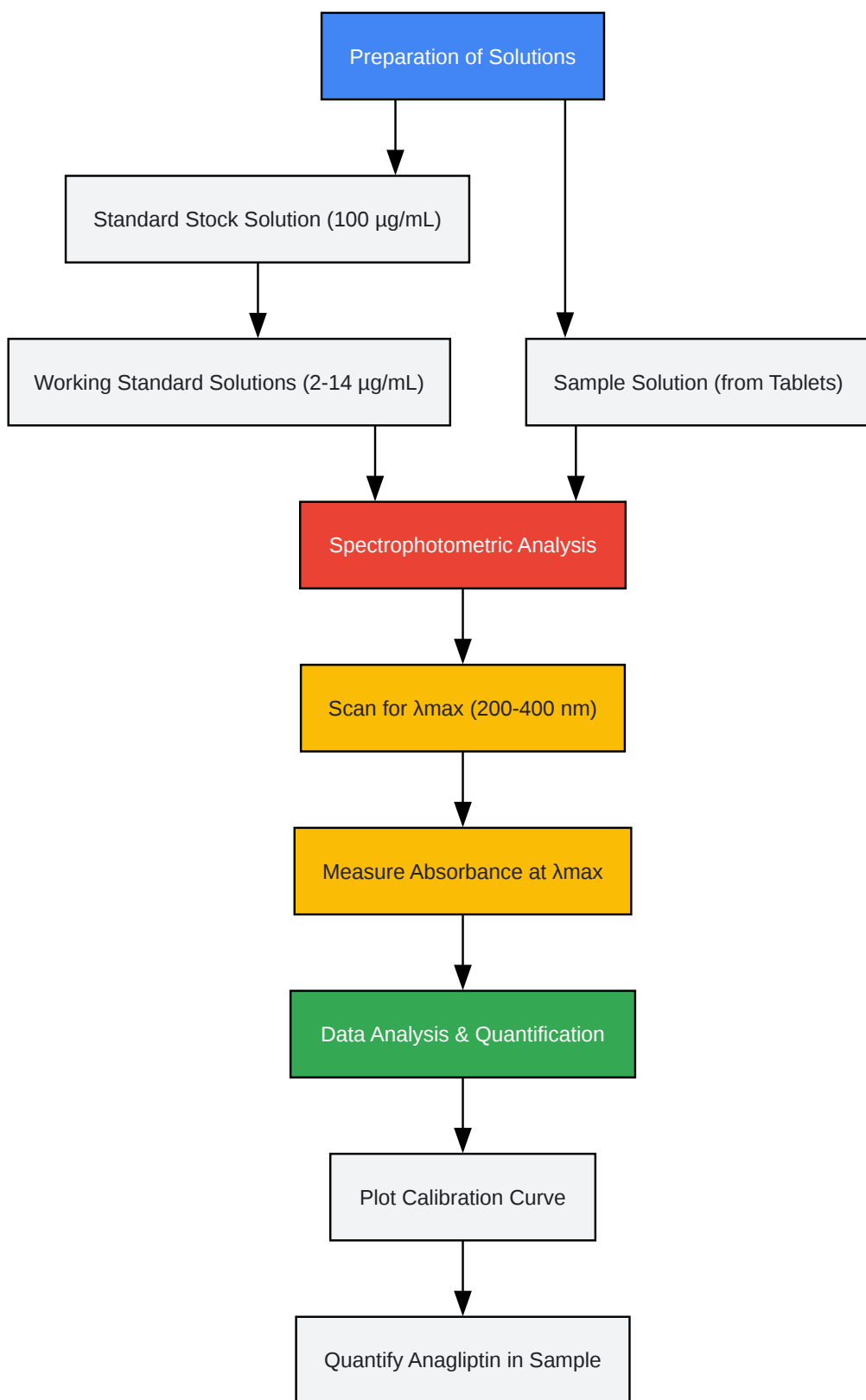
Spectrophotometric Analysis

- Set the UV-Visible spectrophotometer to scan in the range of 200-400 nm.
- Use distilled water as the blank.
- Scan the prepared working standard solutions to determine the wavelength of maximum absorbance (λ_{max}). The reported λ_{max} for Anagliptin in distilled water is around 246 nm.[4]
- Set the instrument to measure the absorbance at the determined λ_{max} .
- Measure the absorbance of all the working standard solutions and the sample solution.

Calibration Curve and Quantification

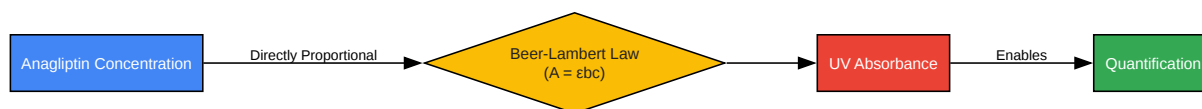
- Plot a calibration curve of absorbance versus concentration for the working standard solutions.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (r^2).
- Determine the concentration of **Anagliptin hydrochloride** in the sample solution using the calibration curve or the regression equation.
- Calculate the amount of **Anagliptin hydrochloride** in the tablet formulation.

Visualizations



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Caption: Experimental workflow for UV spectrophotometric analysis.



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Caption: Relationship between concentration, absorbance, and quantification.

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